

large-scale synthesis applications of (S,S)-BenzP

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Compound of Interest

Compound Name: (S,S)-BenzP
CAS No.: 1355162-85-4
Cat. No.: B6591287

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Application Note: Large-Scale Asymmetric Hydrogenation using **(S,S)-BenzP**

Executive Summary

(S,S)-BenzP (1,2-Bis(tert-butylmethylphosphino)benzene) represents a paradigm shift in P-chirogenic ligand design. Unlike traditional C-chirogenic ligands (e.g., DuPhos, BPE) which often suffer from air sensitivity and difficult synthesis, **(S,S)-BenzP** combines extreme air stability with high turnover numbers (TON > 10,000). This guide details the protocol for utilizing **(S,S)-BenzP** in the large-scale asymmetric hydrogenation of

- and

-dehydroamino acids, a critical transformation in the manufacturing of peptide-based therapeutics and chiral APIs (Active Pharmaceutical Ingredients).

Technical Profile: The P-Chirogenic Advantage

Ligand Identity:

- Common Name: **(S,S)-BenzP** (or BenzP*)

- Chemical Name: (S,S)-1,2-Bis(tert-butylmethylphosphino)benzene[1][2][3][4][5]
- CAS Number: 1355162-85-4[1][2][3][4][5]
- Key Feature: Chirality resides at the Phosphorus atoms, not the carbon backbone.

Mechanistic Causality: The efficacy of **(S,S)-BenzP** stems from its rigid benzene backbone and the bulky tert-butyl groups directly attached to the phosphorus. This creates a highly defined

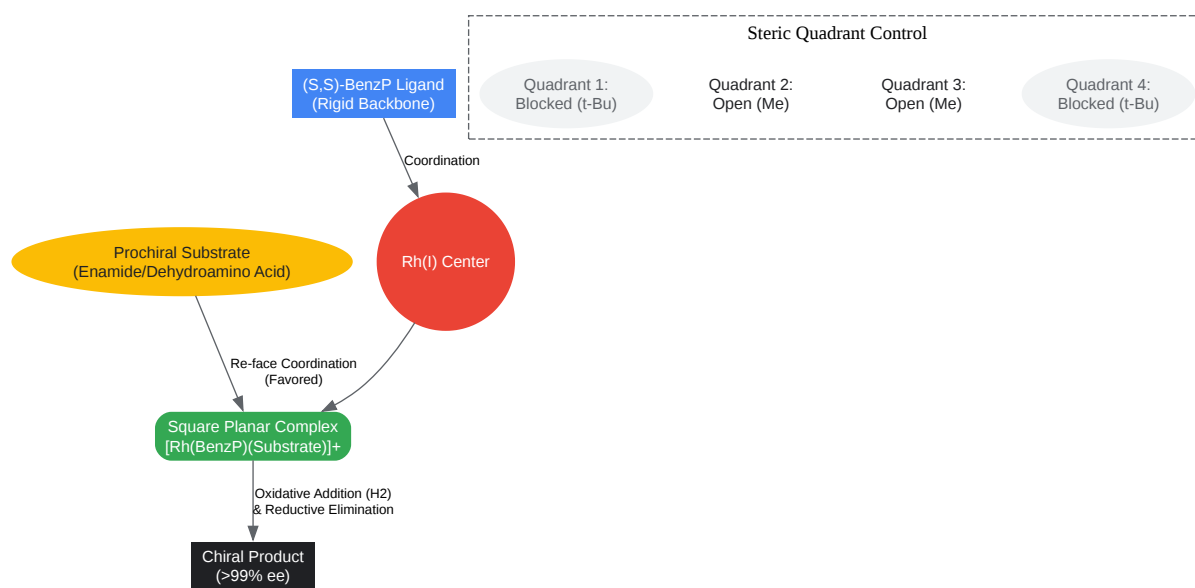
-symmetric chiral pocket around the Rhodium center.

- Air Stability: The electron-rich nature of the P-atoms, combined with steric bulk (t-Butyl), prevents rapid oxidation, allowing handling in air—a massive logistical advantage for multi-kilogram loading in pilot plants.
- Quadrant Blocking: The tert-butyl groups effectively block two diagonal quadrants, forcing the prochiral olefin to bind in a specific orientation to minimize steric repulsion.

Visualization: Mechanistic Pathway & Workflow

Figure 1: Ligand-Substrate Interaction Model

This diagram illustrates the steric environment created by the Rh-**(S,S)-BenzP** complex and how it dictates enantioselectivity.



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Caption: The C₂-symmetric **(S,S)-BenzP** ligand uses bulky t-Butyl groups to block diagonal quadrants, forcing high enantioselectivity.

Protocol: Pilot-Scale Synthesis of N-Acetyl-(S)-Phenylalanine Methyl Ester

Objective: Hydrogenation of Methyl 2-acetamido-3-phenylacrylate (1.0 kg scale). Target: >99.0% Conversion, >98% ee.

Materials & Equipment

- Substrate: Methyl 2-acetamido-3-phenylacrylate (Solid).
- Ligand: **(S,S)-BenzP** (Air stable solid).
- Metal Precursor: $[\text{Rh}(\text{nbd})_2]\text{BF}_4$ (Bis(norbornadiene)rhodium(I) tetrafluoroborate).
- Solvent: Methanol (Degassed, HPLC grade).
- Reactor: 10 L Stainless Steel Autoclave (Hastelloy preferred) with mechanical stirring.

Step-by-Step Methodology

1. Catalyst Preparation (In-Situ vs. Pre-formed)

- Expert Insight: While BenzP is air-stable, the active Rh-hydride species is not. We recommend in-situ preparation inside the reactor or a catalyst bomb to minimize handling steps.
- Ratio: 1:1.05 (Metal : Ligand). Slight excess of ligand ensures complete complexation of Rh.
- Calculation: For S/C = 5,000 (Substrate/Catalyst ratio):
 - Substrate: 1.0 kg (4.56 mol).
 - Catalyst loading: 0.91 mmol.
 - $[\text{Rh}(\text{nbd})_2]\text{BF}_4$: 340 mg.
 - **(S,S)-BenzP**: 270 mg.

2. Reactor Loading (Self-Validating System)

- Inertization: Purge the 10 L autoclave with
(3 cycles of 5 bar pressurization/venting).
- Solvent Loading: Transfer 5.0 L of degassed Methanol via cannula or closed loop.

- Substrate Addition: Add 1.0 kg of substrate through a solid addition port under positive flow. Stir to dissolve.
- Catalyst Injection: Dissolve the Rh precursor and Ligand in 50 mL degassed MeOH in a separate Schlenk flask. Stir for 10 mins (solution turns orange). Inject into the autoclave under inert pressure.

3. Hydrogenation

- H₂ Purge: Pressurize reactor with

to 5 bar, then vent (3 cycles) to remove

.
- Reaction Conditions:
 - Pressure: Set to 3–5 bar (low pressure). Note: BenzP is highly active; high pressure is often unnecessary and increases safety risks.
 - Temperature: 25°C (Room Temp).
 - Stirring: High agitation (800-1000 rpm) to eliminate mass-transfer limitations.
- Monitoring: Monitor

uptake curve. Reaction is typically complete when uptake plateaus (approx. 2–4 hours).

4. Workup & Analysis

- Vent

and purge with

.
- Catalyst Removal: Concentrate solvent to 20% volume. Pass through a silica plug or use a metal scavenger (e.g., SiliaMetS® Thiol) to reduce Rh residuals to <5 ppm.

- Analysis:
 - Conversion: ¹H NMR (disappearance of olefin peak).
 - Enantiomeric Excess (ee): Chiral HPLC (Daicel Chiralcel OD-H, Hexane/IPA 90:10).

Process Optimization Data

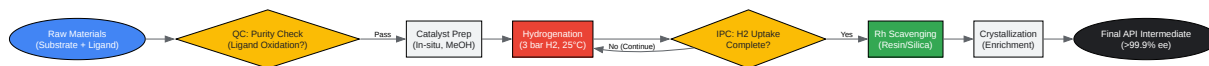
The following table summarizes the performance of **(S,S)-BenzP** compared to other industrial ligands for this transformation.

Parameter	(S,S)-BenzP	(R,R)-Me-DuPhos	BINAP	Notes
Air Stability	High (Solid)	Low (Glovebox req.)	High	BenzP allows easier handling.
S/C Ratio	Up to 10,000	2,000 - 5,000	1,000	BenzP is more cost-efficient per kg.
TOF ()	> 5,000	~3,000	< 500	Faster reaction times.
ee (%)	99.5%	99.0%	92.0%	Superior selectivity.
Pressure Req.	1-3 bar	2-5 bar	30-50 bar	Safer, lower energy costs.

Industrial Workflow Diagram

Figure 2: Large-Scale Production Workflow

This flowchart outlines the critical decision points and unit operations for the manufacturing process.



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Caption: Workflow emphasizes Quality Control (QC) of the ligand and In-Process Control (IPC) of H₂ uptake.

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Disclaimer: This protocol is for research and development purposes. Always consult Safety Data Sheets (SDS) and perform a process safety assessment before scaling up hydrogenation reactions.

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